

An In-Depth Technical Guide to Imatinib: A Paradigm of Targeted Cancer Therapy

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: (1R)-1-(3-fluorophenyl)-2-methylpropylamine

CAS No.: 473733-18-5

Cat. No.: B1593423

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction: The Dawn of Targeted Therapy

Imatinib, marketed under the trade name Gleevec®, represents a landmark achievement in oncology, heralding the era of targeted cancer therapy.^[1] Its development was a direct result of a deep understanding of the molecular pathogenesis of certain cancers, specifically the role of aberrant tyrosine kinases. This guide offers a comprehensive technical exploration of imatinib, from its fundamental chemical properties to its mechanism of action and the experimental methodologies used to characterize its activity. While the initial query referenced CAS number 473733-18-5, which identifies the chemical intermediate (1R)-1-(3-Fluorophenyl)-2-methylpropan-1-amine, the scope of this guide is focused on the final active pharmaceutical ingredient, imatinib (CAS 152459-95-5), to align with the advanced requirements of an audience in drug development.^{[1][2]}

Core Chemical Identity and Physicochemical Properties

Imatinib is a 2-phenylaminopyrimidine derivative.^[3] Its formal chemical name is 4-[(4-methylpiperazin-1-yl)methyl]-N-[4-methyl-3-[[4-(3-pyridinyl)-2-pyrimidinyl]amino]phenyl]benzamide.^[2] For therapeutic use, it is typically formulated as a mesylate salt, which enhances its solubility.^[4]

Property	Value	Reference(s)
CAS Registry Number	152459-95-5	^[1] ^[2]
Molecular Formula	C ₂₉ H ₃₁ N ₇ O	^[1] ^[2]
Molecular Weight	493.60 g/mol	^[1] ^[2]
Melting Point	211-213 °C	^[1]
pKa	pKa1 8.07; pKa2 3.73	^[1]
Solubility (Mesylate)	>100 g/L (pH 4.2), 49 mg/L (pH 7.4)	^[1]

Pharmacokinetic Profile

The clinical efficacy of imatinib is underpinned by its favorable pharmacokinetic properties, which ensure adequate systemic exposure to the target kinases.

Parameter	Value	Reference(s)
Bioavailability	98%	[1][5]
Time to Peak Plasma Concentration (Tmax)	2 to 4 hours	[1]
Plasma Protein Binding	~95% (mainly to albumin and α 1-acid glycoprotein)	[1]
Metabolism	Primarily by CYP3A4	[1][6]
Major Active Metabolite	N-desmethyl derivative (CGP74588)	[1]
Elimination Half-Life	Approximately 18 hours (Imatinib), 40 hours (CGP74588)	[1][3]
Excretion	Predominantly via bile in feces	[1]

Mechanism of Action: Precision Inhibition of Tyrosine Kinases

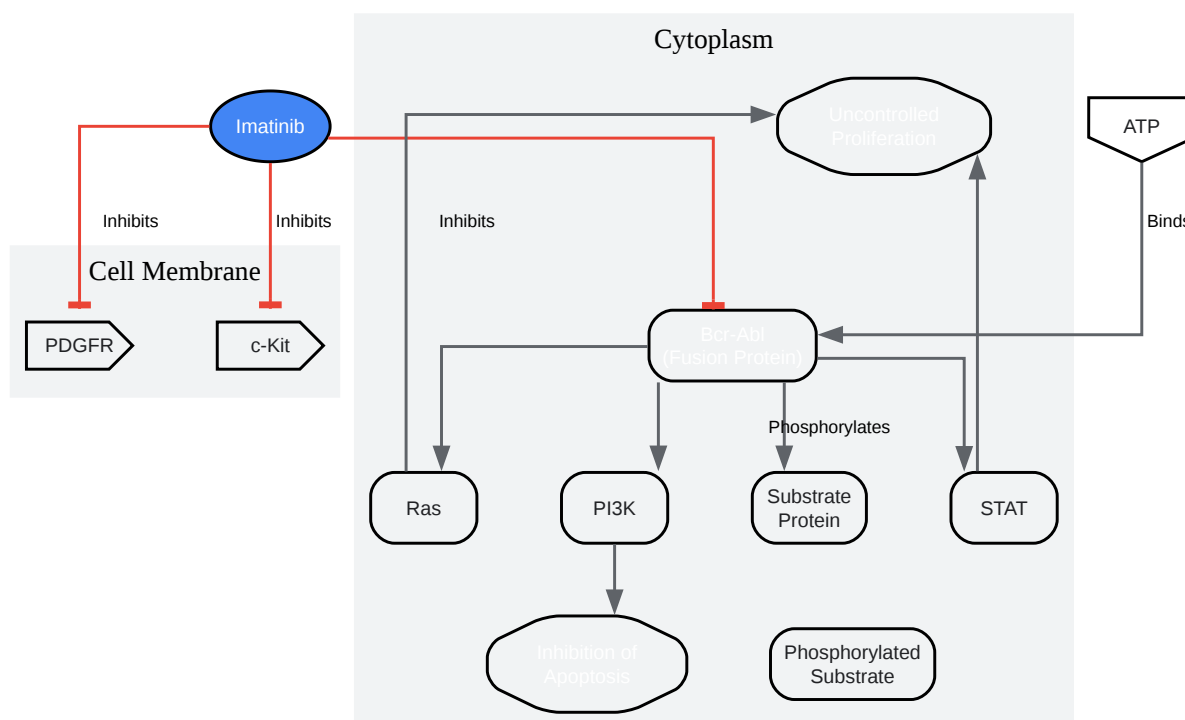
Imatinib functions as a potent and selective inhibitor of a small number of tyrosine kinases.[7] The core of its mechanism is competitive inhibition at the ATP-binding site of the kinase domain.[6][8] By occupying this site, imatinib locks the kinase in a self-inhibited, inactive conformation, thereby preventing the transfer of phosphate from ATP to tyrosine residues on substrate proteins.[3][5] This blockade of phosphorylation effectively switches off the downstream signaling pathways that drive cellular proliferation and survival in susceptible cancer cells.[6][9]

The primary molecular targets of imatinib are:

- Bcr-Abl: A constitutively active tyrosine kinase resulting from the Philadelphia chromosome translocation (t(9;22)), a genetic hallmark of Chronic Myeloid Leukemia (CML).[10][11] The inhibition of Bcr-Abl is the cornerstone of imatinib's therapeutic success in CML.[12]

- c-Kit: A receptor tyrosine kinase. Activating mutations in the c-KIT gene lead to its constitutive activation and are the primary oncogenic driver in the majority of Gastrointestinal Stromal Tumors (GISTs).[5][13]
- Platelet-Derived Growth Factor Receptor (PDGFR): Imatinib inhibits both PDGFR- α and PDGFR- β . Dysregulation of PDGFR signaling is implicated in various malignancies.

The inhibition of these kinases disrupts multiple downstream signaling cascades, including the Ras/Raf/MAPK, PI3K/Akt, and JAK/STAT pathways, ultimately leading to the induction of apoptosis in cancer cells that are dependent on these signals for their survival.[1][9]

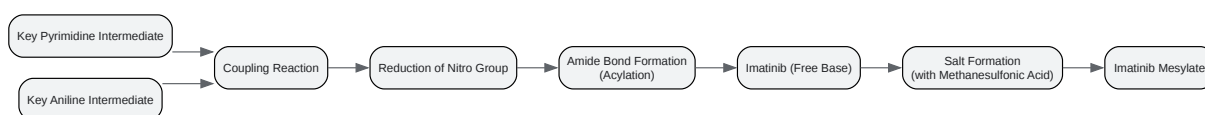


[Click to download full resolution via product page](#)

Caption: Imatinib's mechanism of action on key oncogenic tyrosine kinases.

Synthetic Pathway Overview

The synthesis of imatinib is a multi-step process. One common approach involves the C-N coupling reaction of 4-(4-methylpiperazine-1-methyl)benzamide with N-(5-bromo-2-tolyl)-4-(3-pyridyl)pyrimidin-2-amine. Another established route starts from 1-(pyridine-3-yl)ethanone and 2-methyl-5-nitrobenzenamine, proceeding through condensation, cyclization, hydrogenation, and acylation, followed by salification with methanesulfonic acid to yield the final mesylate salt. The overall yield for this latter process has been reported to be around 27.0%. Flow-based synthesis methods have also been developed to improve efficiency and reduce manual handling of intermediates.



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of Imatinib Mesylate.

Clinical Applications and Significance

Imatinib has transformed the prognosis for patients with specific malignancies.

- **Chronic Myeloid Leukemia (CML):** For patients with Philadelphia chromosome-positive CML, imatinib was the first-line therapy for many years and remains a crucial treatment option.^[12] It induces high rates of hematologic and cytogenetic remission.^[12]
- **Gastrointestinal Stromal Tumors (GISTs):** Imatinib is the standard of care for patients with unresectable or metastatic GISTs that have activating mutations in c-Kit or PDGFRα.^{[5][12]}
- **Other Conditions:** Imatinib is also approved for other rare cancers driven by its target kinases, including certain types of acute lymphoblastic leukemia (ALL), myelodysplastic/myeloproliferative diseases, and hypereosinophilic syndrome.^[3]

Experimental Protocol: In Vitro Bcr-Abl Kinase Inhibition Assay

This protocol provides a framework for quantifying the inhibitory activity of imatinib against the Bcr-Abl tyrosine kinase in a cell-based assay. The principle relies on measuring the phosphorylation of a downstream substrate, CRKL, which is a reliable indicator of Bcr-Abl activity.

Objective: To determine the IC_{50} value of imatinib for the inhibition of Bcr-Abl kinase activity in CML cells.

Materials:

- CML cell line expressing Bcr-Abl (e.g., K562)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- Imatinib mesylate stock solution (e.g., 10 mM in DMSO)
- Phosphate Buffered Saline (PBS)
- Lysis Buffer (e.g., RIPA buffer) with protease and phosphatase inhibitors
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Primary antibodies: anti-phospho-CRKL, anti-CRKL, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- Chemiluminescent substrate (ECL)
- Imaging system for western blot detection

Procedure:

- **Cell Culture and Treatment:**
 - Culture K562 cells in RPMI-1640 medium at 37°C in a humidified 5% CO₂ incubator.
 - Seed cells in a multi-well plate at a density that ensures they are in the logarithmic growth phase at the time of treatment.
 - Prepare serial dilutions of imatinib in culture medium to achieve a range of final concentrations (e.g., 0 μM, 0.01 μM, 0.1 μM, 0.5 μM, 1 μM, 5 μM). The selection of this range is critical; it must bracket the expected IC₅₀ to allow for accurate determination.
 - Treat the cells with the different concentrations of imatinib for a predetermined time (e.g., 2-4 hours). This incubation period is chosen to be long enough to allow for drug uptake and target engagement but short enough to avoid secondary effects from prolonged cell cycle arrest or apoptosis.
- **Cell Lysis and Protein Quantification:**
 - After treatment, harvest the cells by centrifugation.
 - Wash the cell pellet once with ice-cold PBS to remove residual medium and drug.
 - Lyse the cells in ice-cold Lysis Buffer containing protease and phosphatase inhibitors. The inhibitors are essential to preserve the phosphorylation state of the proteins of interest.
 - Clarify the lysates by centrifugation at high speed at 4°C to pellet cellular debris.
 - Determine the protein concentration of each supernatant using a BCA assay. This step is crucial for ensuring equal loading of protein for the subsequent western blot analysis.
- **Western Blot Analysis:**
 - Normalize the protein concentration of all samples with lysis buffer.
 - Denature the protein samples by boiling in SDS-PAGE sample buffer.

- Load equal amounts of protein (e.g., 20-30 µg) per lane onto an SDS-PAGE gel.
- Separate the proteins by electrophoresis.
- Transfer the separated proteins to a nitrocellulose or PVDF membrane.
- Block the membrane with a suitable blocking agent (e.g., 5% non-fat milk or BSA in TBST) to prevent non-specific antibody binding.
- Incubate the membrane with the primary antibody against phosphorylated CRKL (P-CRKL) overnight at 4°C. The specificity of this antibody is paramount for the validity of the assay.
- Wash the membrane thoroughly with TBST.
- Incubate with an HRP-conjugated secondary antibody for 1 hour at room temperature.
- Wash the membrane again with TBST.
- Apply the chemiluminescent substrate and capture the signal using an imaging system.
- Data Analysis:
 - Quantify the band intensity for P-CRKL in each lane using densitometry software.
 - To ensure equal protein loading, strip the membrane and re-probe with an antibody against total CRKL and a loading control like GAPDH.
 - Normalize the P-CRKL signal to the total CRKL or GAPDH signal for each sample.
 - Express the normalized P-CRKL levels as a percentage of the untreated control (0 µM imatinib).
 - Plot the percentage of inhibition against the logarithm of the imatinib concentration.
 - Fit the data to a sigmoidal dose-response curve to determine the IC₅₀ value, which is the concentration of imatinib that produces 50% inhibition of CRKL phosphorylation.

Conclusion

Imatinib stands as a testament to the power of rational drug design and targeted therapy. Its profound impact on the treatment of CML and GIST has not only saved countless lives but has also paved the way for the development of a new generation of precision medicines. For researchers and drug development professionals, the story of imatinib serves as a powerful case study in translating fundamental biological insights into transformative clinical therapies. A thorough understanding of its chemical properties, mechanism of action, and the experimental methods used to validate its activity is essential for the continued advancement of targeted oncology.

References

- Wikipedia. Imatinib. [URL: <https://en.wikipedia>.
- Gambacorti-Passerini, C., et al. Imatinib in Chronic Myeloid Leukemia: an Overview. PMC - NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3994902/>]
- Ostman, A., et al. Activation of PDGFr- β Signaling Pathway after Imatinib and Radioimmunotherapy Treatment in Experimental Pancreatic Cancer. NIH. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC2745347/>]
- Wang, C., et al. Synthesis of Imatinib by C–N Coupling Reaction of Primary Amide and Bromo-Substituted Pyrimidine Amine. ACS Publications. [URL: <https://pubs.acs.org/doi/10.1021/acsomega.9b01140>]
- ResearchGate. Signal transduction pathway of the BCR-ABL fusion gene and Imatinib... [URL: <https://www.researchgate>.
- Dr.Oracle. What is the mechanism of action of Imatinib (Gleevec)? [URL: <https://droracle>.
- Medscape Education. Imatinib Mesylate Therapy in CML and GISTs. [URL: <https://www.medscape.org/viewarticle/436382>]
- RSC Publishing. A flow-based synthesis of Imatinib: the API of Gleevec. [URL: <https://pubs.rsc.org/en/content/articlelanding/2011/cc/c1cc14686b>]
- Benchchem. An In-depth Technical Guide to Imatinib: Chemical Structure, Properties, and Experimental Analysis. [URL: <https://www.benchchem.com/blog/an-in-depth-technical-guide-to-imatinib-chemical-structure-properties-and-experimental-analysis/>]
- CNKI. Synthesis of Imatinib Mesylate. [URL: https://en.cnki.com.cn/Article_en/CJFDTot-HNKX200703009.htm]
- MedlinePlus. Imatinib. [URL: <https://medlineplus.gov/druginfo/meds/a601162.html>]
- Selleck Chemicals. Imatinib (STI571). [URL: <https://www.selleckchem>.
- Deininger, M.W., et al. Imatinib: A Breakthrough of Targeted Therapy in Cancer. PMC - PubMed Central. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC4060248/>]

- ResearchGate. The synthesis of Imatinib Imatinib is a synthetic tyrosine... [URL: https://www.researchgate.net/figure/The-synthesis-of-Imatinib-Imatinib-is-a-synthetic-tyrosine-kinase-inhibitor-which-is_fig3_358241088]
- Sawa, M., et al. Quantitative Determination of Imatinib in Human Plasma with High-Performance Liquid Chromatography and Ultraviolet Detection. [URL: https://www.jstage.jst.go.jp/article/bpb/32/8/32_8_1241/_pdf]
- AACR Journals. Imatinib blocks migration and invasion of medulloblastoma cells by concurrently inhibiting activation of platelet-derived growth factor receptor and transactivation of epidermal growth factor receptor. [URL: <https://aacrjournals>.]
- PubMed Central. Imatinib mesylate inhibits cell growth of malignant peripheral nerve sheath tumors in vitro and in vivo through suppression of PDGFR- β . [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC2804843/>]
- PubMed. Selective inhibition of PDGFR by imatinib elicits the sustained activation of ERK and downstream receptor signaling in malignant glioma cells. [URL: <https://pubmed.ncbi.nlm.nih.gov/21152856/>]
- PMC - NIH. Synthesis, molecular modeling, and biological evaluation of novel imatinib derivatives as anticancer agents. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC8752243/>]
- PubChem. Imatinib. [URL: <https://pubchem.ncbi.nlm.nih>.]
- Northern Cancer Alliance. Imatinib for CML, ALL and GIST. [URL: <https://www.northerncanceralliance.nhs.uk/wp-content/uploads/2018/03/Imatinib-for-CML-ALL-and-GIST-V2.0-Feb-2018.pdf>]
- ResearchGate. new analytical method development and validation for imatinib mesylate by rp-hplc method. [URL: <https://www.researchgate>.]
- Oncohemakey. Imatinib: Basic Results. [URL: <https://oncohemakey>.]
- PMC - NIH. Quantitative determination of imatinib stability under various stress conditions. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3178971/>]
- ResearchGate. IC 50 values of imatinib mesylate in ZR-75-1 and MDA-MB-231 cells after... [URL: https://www.researchgate.net/figure/IC-50-values-of-imatinib-mesylate-in-ZR-75-1-and-MDA-MB-231-cells-after-144-h-of_fig2_326759881]
- R&D Systems. Imatinib mesylate. [URL: <https://www.rndsystems>.]
- ERS Publications. Use of multitarget tyrosine kinase inhibitors to attenuate platelet-derived growth factor signalling in lung disease. [URL: <https://erj.ersjournals.com/content/49/1/1601332>]
- ResearchGate. Chemical structure of Imatinib mesylate. [URL: <https://www.researchgate>.]
- InvivoChem. Bcr-Abl inhibitor | Gleevec or Glivec | CAS 220127-57-1 | Buy Imatinib Mesylate from Supplier InvivoChem. [URL: <https://www.invivochem>.]

- Dr.Oracle. What is the role of Imatinib (Gleevec) in the treatment of chronic myeloid leukemia (CML) and gastrointestinal stromal tumors (GISTs)? [URL: <https://droracle.com/what-is-the-role-of-imatinib-gleevec-in-the-treatment-of-chronic-myeloid-leukemia-cml-and-gastrointestinal-stromal-tumors-gists/>]
- Selleck Chemicals. Imatinib (STI571) Mesylate. [URL: <https://www.selleckchem.com>]
- ResearchGate. Various analytical methods for estimation of Imatinib: A review. [URL: <https://www.researchgate.com>]
- AACR Journals. Imatinib inhibits c-Kit-induced hypoxia-inducible factor-1 α activity and vascular endothelial growth factor expression in small cell lung cancer cells. [URL: <https://aacrjournals.com>]
- bepls. A brief review on developed analytical methods for estimation of Imatinib in pharmaceutical formulation. [URL: https://www.beppls.com/beppls_2023_12_2/22.pdf]
- AACR Journals. Targeting the BCR-ABL Signaling Pathway in Therapy-Resistant Philadelphia Chromosome-Positive Leukemia. [URL: <https://aacrjournals.com>]
- ClinPGx. Imatinib Pathway, Pharmacokinetics/Pharmacodynamics. [URL: <https://www.pharmgkb.com>]
- Cell Signaling Technology. Imatinib. [URL: <https://www.cellsignal.com>]
- PMC - NIH. BCR-ABL1 Tyrosine Kinase Complex Signaling Transduction: Challenges to Overcome Resistance in Chronic Myeloid Leukemia. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC8774092/>]
- PMC. The C-Kit Receptor-Mediated Signal Transduction and Tumor-Related Diseases. [URL: <https://www.ncbi.nlm.nih.gov/pmc/articles/PMC3650921/>]
- PubMed. The safety profile of imatinib in CML and GIST: long-term considerations. [URL: <https://pubmed.ncbi.nlm.nih.gov/22432651/>]
- ChemicalBook. Imatinib. [URL: <https://www.chemicalbook.com/ProductChemicalPropertiesCB5343431.htm>]
- AACR Journals. Imatinib binding and cKIT inhibition is abrogated by the cKIT kinase domain I missense mutation Val654Ala. [URL: <https://aacrjournals.com>]
- The Story of Imatinib in GIST - a Journey through the Development of a Targeted Therapy. [URL: <https://www.karger.com/Article/FullText/489939>]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Inhibition of c-Kit by tyrosine kinase inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. reference.medscape.com [reference.medscape.com]
- 3. Assaying Bcr-Abl kinase activity and inhibition in whole cell extracts by phosphorylation of substrates immobilized on agarose beads - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 4. Tyrosine Kinase Inhibitors Induce Down-Regulation of c-Kit by Targeting the ATP Pocket - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 5. Automated imatinib immunoassay - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 6. pubs.acs.org [pubs.acs.org]
- 7. pdf.benchchem.com [pdf.benchchem.com]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. ashpublications.org [ashpublications.org]
- 10. Imatinib Analogs as Potential Agents for PET Imaging of Bcr-Abl/c-KIT Expression at a Kinase Level - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 11. Bcr-Abl and Imatinib (STI571 or Gleevec) - Proteopedia, life in 3D [proteopedia.org]
- 12. cdn.clinicaltrials.gov [cdn.clinicaltrials.gov]
- 13. Efficacy of Imatinib in Patients with Platelet-Derived Growth Factor Receptor Alpha–Mutated Gastrointestinal Stromal Tumors - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Imatinib: A Paradigm of Targeted Cancer Therapy]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1593423/docs#an-in-depth-technical-guide-to-imatinib-a-paradigm-of-targeted-cancer-therapy>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)